

4-Ethynyltetrahydro-2H-pyran: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: 4-Ethynyltetrahydro-2H-pyran

Cat. No.: B598597

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethynyltetrahydro-2H-pyran (CAS No. 1202245-65-5) is a heterocyclic compound incorporating a tetrahydropyran ring and a terminal alkyne functional group.^[1] This unique structure makes it a valuable building block in medicinal chemistry and organic synthesis, particularly for the construction of more complex molecules. However, the presence of the strained cyclic ether and the reactive ethynyl group necessitates a thorough understanding of its potential hazards. This technical guide provides a comprehensive overview of the available safety data for **4-Ethynyltetrahydro-2H-pyran**, drawing from information on the compound itself, related tetrahydropyran derivatives, and the general reactivity of terminal alkynes. Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, a conservative approach to handling and safety is strongly advised.

Physicochemical and Hazard Data

A summary of the known physical, chemical, and hazard information for **4-Ethynyltetrahydro-2H-pyran** is presented below. This information has been compiled from various chemical supplier databases and literature sources.

Table 1: Physicochemical Properties of **4-Ethynyltetrahydro-2H-pyran**

Property	Value	Source
CAS Number	1202245-65-5	Synblock[1]
Molecular Formula	C ₇ H ₁₀ O	Synblock[1]
Molecular Weight	110.15 g/mol	Synblock[1]
Boiling Point	138.1±29.0 °C	ChemicalBook
Density	0.93±0.1 g/cm ³	ChemicalBook
Appearance	Colorless Oil	Inferred from related compounds
Storage	Store in a dry, sealed place	Synblock[1]

Table 2: Hazard Identification and Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Source
Acute Toxicity (Oral)		Danger	H301: Toxic if swallowed	Synblock
Eye Irritation		Warning	H319: Causes serious eye irritation	Inferred from related compounds[2][3]
Flammable Liquid		Warning	H226: Flammable liquid and vapour	Inferred from related compounds

Note: Hazards in italics are inferred from structurally similar tetrahydropyran derivatives and should be considered potential hazards until specific data for **4-Ethynyltetrahydro-2H-pyran** becomes available.

Experimental Protocols and Safe Handling

Given the acute oral toxicity of **4-Ethynyltetrahydro-2H-pyran**, strict adherence to safety protocols is mandatory. The following procedures are based on general best practices for handling toxic and potentially flammable research chemicals.

2.1. Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is critical.

PPE	Specification	Rationale
Eye Protection	Chemical splash goggles and a face shield.	Protects against splashes that can cause serious eye irritation.
Hand Protection	Nitrile or neoprene gloves.	Provides a barrier against skin contact. Gloves should be inspected before use and disposed of immediately if contaminated.
Body Protection	A flame-resistant lab coat.	Protects against splashes and potential ignition sources.
Respiratory Protection	A properly fitted respirator with an organic vapor cartridge.	To be used when handling the compound outside of a certified chemical fume hood or if aerosolization is possible.

2.2. Engineering Controls

Control	Specification
Ventilation	All handling of 4-Ethynyltetrahydro-2H-pyran must be conducted in a certified chemical fume hood.
Safety Equipment	An eyewash station and a safety shower must be readily accessible in the immediate work area.

2.3. Handling and Storage

- Handling:

- Avoid all direct contact with the compound.
- Do not weigh the compound directly on an open bench. Use a containment system such as a glove box or a ventilated balance enclosure.
- Use only spark-proof tools and equipment when handling the liquid.
- Ground all containers and transfer lines to prevent static discharge.
- Avoid heating the compound, as this may lead to the formation of explosive vapor-air mixtures.

- Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from heat, sparks, open flames, and strong oxidizing agents.
- The recommended storage temperature is in a dry, sealed place.[\[1\]](#)

2.4. First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Seek immediate medical attention. Rinse mouth with water. Do not induce vomiting.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[2][3]
If on Skin	Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash with plenty of soap and water.
If Inhaled	Move person to fresh air and keep comfortable for breathing. Seek medical attention if you feel unwell.

2.5. Fire-Fighting Measures

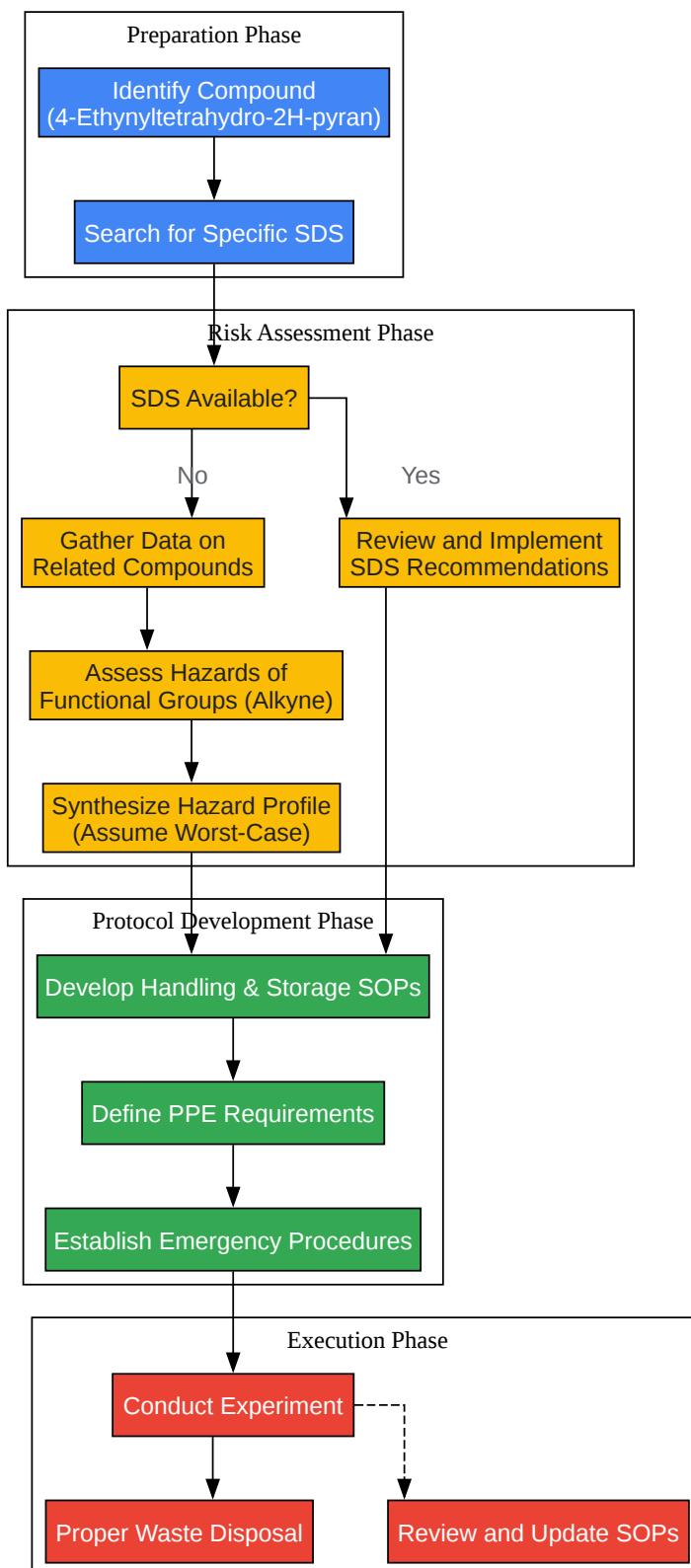
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a direct stream of water, as it may spread the fire.
- Specific Hazards: Vapors may be heavier than air and can travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

2.6. Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. This compound should be treated as a hazardous waste.

Logical Workflow for Risk Assessment

The following diagram illustrates a logical workflow for the risk assessment and handling of a research chemical like **4-Ethynyltetrahydro-2H-pyran**, for which a complete SDS is not available.



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Caption: Risk Assessment and Handling Workflow for Research Chemicals.

Potential Biological Effects and Signaling Pathways

Currently, there is no publicly available information regarding the specific biological effects or signaling pathways associated with **4-Ethynyltetrahydro-2H-pyran**. Terminal alkynes can exhibit reactivity towards biological nucleophiles under certain conditions, but specific data for this compound is lacking. Researchers should handle this compound with the assumption that it may have uncharacterized biological activity.

Disclaimer: This document is intended as a technical guide for trained research professionals and is not a substitute for a formal Safety Data Sheet (SDS). The information provided is based on available data for **4-Ethynyltetrahydro-2H-pyran** and structurally related compounds. All laboratory work should be conducted with a thorough understanding of the potential hazards and in strict accordance with institutional safety policies and regulatory guidelines.

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